

Application Notes and Protocols for 2-Undecanone in Insect Semiochemical Research

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Compound of Interest

Compound Name: 2-Undecanone, 3,3-dimethyl-

Cat. No.: B15451640

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Important Note: Initial research indicates a lack of specific data on "**2-Undecanone, 3,3-dimethyl-**" within the context of insect pheromone research. The following application notes and protocols are provided for the closely related and extensively studied compound 2-Undecanone, a naturally occurring methyl ketone with significant applications in insect repellency and pest management.

Introduction

2-Undecanone is a volatile organic compound found in various plants, such as wild tomatoes, bananas, and strawberries, as well as in some insects.[1][2] It is recognized for its strong repellent and, in some cases, insecticidal properties against a range of arthropods.[3][4] This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals interested in utilizing 2-Undecanone in insect semiochemical research and integrated pest management strategies.

Chemical Properties

Property	Value
IUPAC Name	Undecan-2-one
Synonyms	Methyl nonyl ketone
Molecular Formula	C11H22O
Molecular Weight	170.29 g/mol [5]
Appearance	Colorless to pale yellow liquid[5]
Odor	Citrus, fatty, rue-like[5]

Section 1: Application Notes

Repellent and Insecticidal Activity

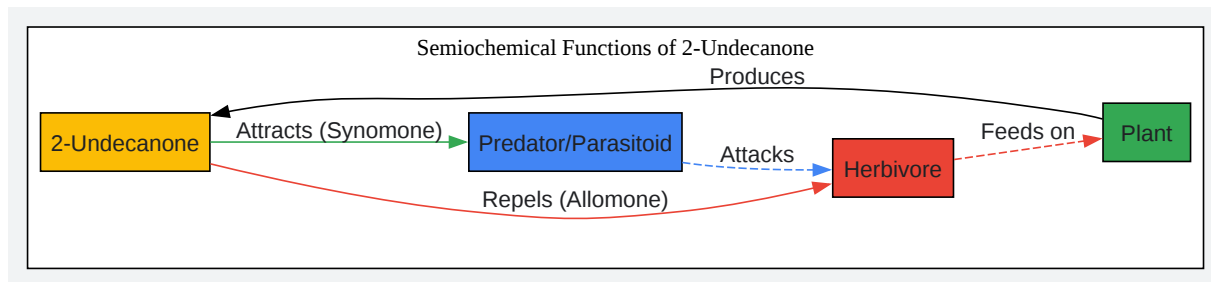
2-Undecanone has demonstrated significant repellent effects against various insect species, including mosquitoes and ticks.[3][6] It is the active ingredient in some commercial arthropod repellents.[4] Its mode of action can vary from acting as a spatial repellent to a contact toxicant or fumigant at higher concentrations.[4][7]

Semiochemical Classification

Depending on the context and the interacting species, 2-Undecanone can function as:

- Allomone: A chemical that benefits the producer (e.g., a plant) by deterring herbivores, with a neutral or negative effect on the receiver (the insect).[8][9]
- Kairomone: While less common for this compound, in some scenarios, a specialist herbivore might use it as a cue to locate a host plant.
- Synomone: A chemical that benefits both the producer and receiver. For instance, the emission of 2-undecanone by a plant under herbivore attack could attract predators or parasitoids of that herbivore.[8]

The specific role of 2-Undecanone is context-dependent, varying with the insect species, plant host, and environmental conditions.



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Caption: Inter-species signaling pathways involving 2-Undecanone.

Section 2: Quantitative Data

Table 1: Repellent and Toxic Effects of 2-Undecanone on Various Arthropods

Species	Effect	Concentration	Notes
Solenopsis invicta (Red Imported Fire Ant)	Repellency	62.5 µg/g	Similar efficacy to DEET.[10]
Solenopsis invicta (Red Imported Fire Ant)	Toxicity (LC50)	44.59 µg/g	Demonstrates contact toxicity.[10]
Heliothis zea (Corn Earworm)	Pupal Deformity & Mortality	Not specified	Effective alone and in combination with 2-tridecanone.[4]
Manduca sexta (Tobacco Hornworm)	No effect	Not specified	Larvae and pupae were unaffected in the cited study.[4]
Caenorhabditis elegans (Nematode)	Repellent Behavior	1–5 mg/mL	Signal detected by AWB olfactory sensory neurons.[7][11]
Caenorhabditis elegans (Nematode)	Nematicidal	0.06–0.08 mg/mL	Induces intracellular calcium accumulation. [7][11]
Mosquitoes and Ticks	Repellency	0.001% to 60% (w/w)	Effective in various formulations for topical application.[12]

Section 3: Experimental Protocols

Protocol for Y-Tube Olfactometer Bioassay

This protocol is designed to test the repellent or attractive effects of 2-Undecanone on a target insect species.

Objective: To determine the behavioral response of an insect to volatile 2-Undecanone.

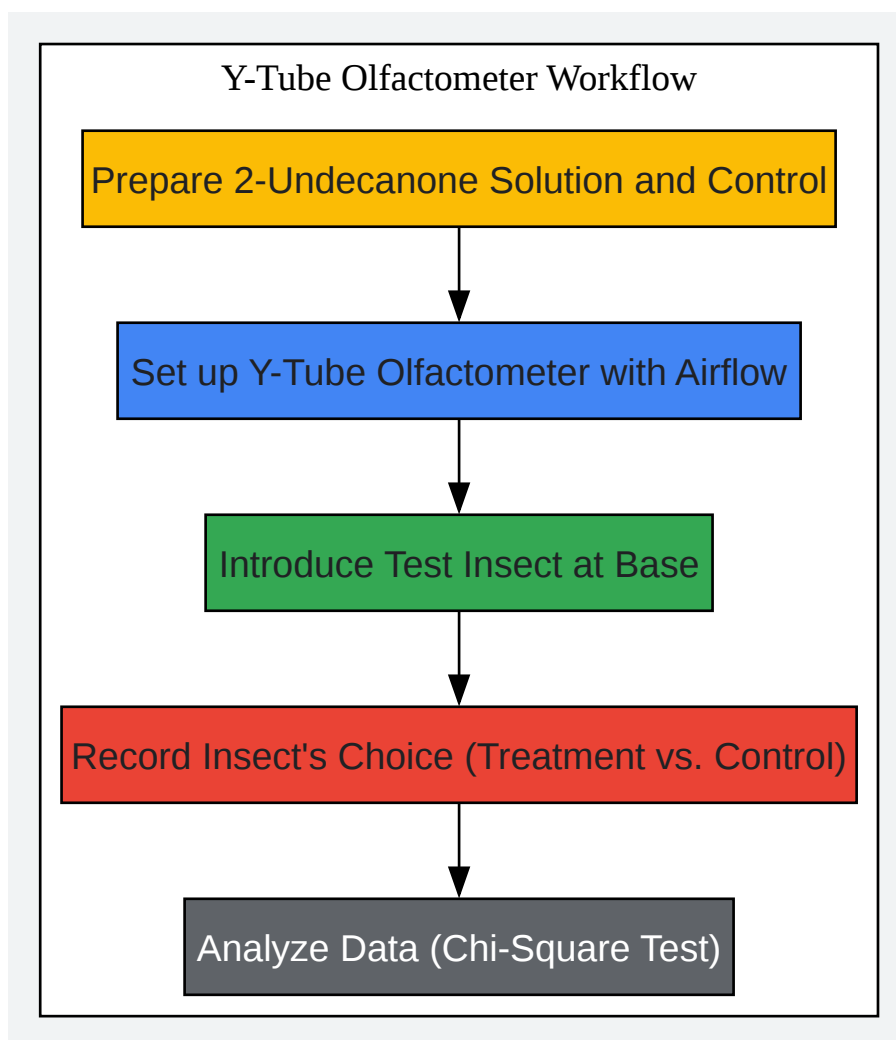
Materials:

- Y-tube glass olfactometer
- Air pump or compressed air source
- Flow meters
- Charcoal and water filters for air purification
- Test insect chamber
- Odor source chambers
- 2-Undecanone (high purity)
- Solvent (e.g., hexane or paraffin oil)
- Filter paper strips
- Stopwatch

Procedure:

- Preparation of Test Substance: Prepare serial dilutions of 2-Undecanone in the chosen solvent. A common starting range is 0.1% to 10% (v/v). Apply a standard amount (e.g., 10 μ L) of the solution to a filter paper strip. Allow the solvent to evaporate completely.
- Control Preparation: Apply 10 μ L of the pure solvent to a separate filter paper strip.
- Olfactometer Setup:
 - Connect the air source to the filters and then to the flow meters.
 - Split the airflow equally into the two arms of the Y-tube.
 - Place the 2-Undecanone-treated filter paper in one odor source chamber and the solvent control in the other.
 - Maintain a constant airflow (e.g., 200 mL/min) through each arm.

- Insect Acclimatization: Keep the test insects (e.g., 20 adult females) in a clean chamber with no food for 2-4 hours before the experiment.
- Bioassay:
 - Introduce a single insect into the base of the Y-tube.
 - Start the stopwatch.
 - Observe the insect's movement. A choice is recorded when the insect moves a set distance (e.g., two-thirds) down one arm and remains there for at least 30 seconds.
 - If no choice is made within a set time (e.g., 5 minutes), the insect is recorded as "no choice."
 - After testing a set number of insects (e.g., 10), clean the olfactometer thoroughly with solvent and bake it in an oven to remove any residual odors.
 - Rotate the arms of the olfactometer between trials to avoid positional bias.
- Data Analysis: Use a Chi-square test or a binomial test to determine if the number of insects choosing the treatment arm is significantly different from those choosing the control arm.



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Caption: Workflow for a standard Y-tube olfactometer bioassay.

Protocol for Fumigant Toxicity Assay

This protocol assesses the insecticidal activity of 2-Undecanone in a vapor phase.

Objective: To determine the concentration of 2-Undecanone vapor required to cause mortality in a target insect population.

Materials:

- Sealed containers (e.g., glass jars with airtight lids) of a known volume.

- Small vials or petri dishes.
- 2-Undecanone (high purity).
- Test insects.
- Incubator or environmental chamber.

Procedure:

- Preparation: Place a known number of insects (e.g., 20) into each sealed container. Provide a food source if the assay duration is long.
- Application:
 - Apply a precise volume of 2-Undecanone onto a small piece of filter paper placed inside a small vial (to prevent direct contact with the insects).
 - Place the vial inside the sealed container. The concentration is calculated as the amount of 2-Undecanone per volume of the container (e.g., $\mu\text{L/L}$).
 - Prepare several containers with a range of concentrations.
 - Prepare a control container with no 2-Undecanone.
- Incubation: Seal the containers and place them in an incubator set to controlled conditions (e.g., 25°C, 60% RH, 12:12 L:D photoperiod).
- Data Collection: Record insect mortality at set time intervals (e.g., 24, 48, 72 hours). An insect is considered dead if it is unable to move when prodded.
- Data Analysis: Calculate the percentage of mortality for each concentration at each time point. Use probit analysis to determine the LC50 (lethal concentration for 50% of the population) and LT50 (lethal time for 50% of the population) values.

Conclusion

2-Undecanone is a versatile and potent semiochemical with significant potential in the development of eco-friendly pest management solutions. The protocols and data presented here provide a foundation for researchers to explore its efficacy and mode of action against various insect pests. Further research could focus on synergistic effects with other semiochemicals, development of optimized controlled-release formulations, and field-level validation of its repellent and insecticidal properties.

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